

# MRT-83 HCl Salt: Proper Disposal & Safety Procedures

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## Compound of Interest

Compound Name: MRT-83 HCl salt

CAS No.: 1359944-60-7

Cat. No.: B609333

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## Executive Summary: Immediate Action Required

STOP. Before handling MRT-83 HCl (MRT-83 hydrochloride), acknowledge that this compound is a potent Smoothed (Smo) antagonist.

Because the Hedgehog (Hh) signaling pathway is critical for embryonic development, MRT-83 HCl must be treated as a Presumed Reproductive Toxin and Teratogen.

-  NEVER dispose of MRT-83 HCl (solid or solution) down the drain.<sup>[1]</sup>
-  NEVER treat this as standard "organic waste" if your facility separates High Potency Active Pharmaceutical Ingredients (HPAPIs).
-  ALWAYS segregate as Hazardous Chemical Waste destined for high-temperature incineration.

## Part 1: Chemical Identity & Hazard Profiling

To dispose of a chemical safely, you must understand what makes it dangerous. MRT-83 is not just a "toxic chemical"; it is a pathway-specific inhibitor with high biological activity.

## The "Why" Behind the Hazard

MRT-83 blocks the transmembrane domain of the Smoothened receptor. In adult tissue, this inhibits tumor growth (useful). In developing organisms (fetuses) or aquatic life, this blockade disrupts tissue patterning, leading to severe morphological defects.

| Property         | Specification                    | Operational Implication                                                                                                                                                                        |
|------------------|----------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Compound Class   | Acylguanidine derivative         | High biological stability; resistant to simple degradation.                                                                                                                                    |
| Salt Form        | Hydrochloride (HCl)              | Acidic in solution. Increases water solubility compared to free base, making it more mobile in aquatic environments if spilled.                                                                |
| Primary Hazard   | Reproductive Toxin (Teratogen)   | Zero-tolerance for environmental release. Strict containment required. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| Secondary Hazard | Acute Toxicity (Oral/Inhalation) | Dust inhalation is the highest risk vector during weighing/disposal.                                                                                                                           |

## Critical Incompatibility

Do NOT mix MRT-83 HCl waste with strong oxidizers (e.g., Bleach/Sodium Hypochlorite). While bleach is often used to deactivate biologicals, mixing it with HCl salts can liberate Chlorine Gas (

), creating an immediate respiratory hazard.

## Part 2: Pre-Disposal Stabilization & Handling

Before the waste enters the bin, it must be stabilized to prevent exposure during transport.

## Handling the HCl Salt Form

The hydrochloride salt form is often hygroscopic (absorbs moisture) and prone to static charge.

- Static Control: Use an anti-static gun or ionizer when transferring solid waste to avoid dispersing dust.
- Acidity: Aqueous solutions of MRT-83 HCl will be acidic ( ).
  - Note: Do NOT attempt to neutralize the pH to "make it safe." Neutralization only adjusts acidity; it does not destroy the Smo antagonist activity.

## Spill Cleanup (Immediate Containment)

If MRT-83 HCl is spilled during the disposal process:

- Evacuate the immediate area if dust is airborne.
- Don PPE: Double nitrile gloves, N95/P100 respirator, and safety goggles.
- Containment:
  - Solid: Cover with wet paper towels (to prevent dust) then scoop into a hazardous waste bag.
  - Liquid: Absorb with vermiculite or chem-pads.
- Decontamination: Wash the surface with a detergent solution (surfactant), followed by water. Collect ALL cleanup materials as hazardous waste.

## Part 3: The Disposal Workflow

This protocol ensures compliance with EPA (RCRA) standards and protects laboratory personnel.

## Decision Logic: The Waste Stream

Use this workflow to determine the correct disposal path.



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Figure 1: Decision tree for MRT-83 HCl waste segregation. Note that "Trace" refers to RCRA "RCRA Empty" standards; when in doubt, treat everything as hazardous.

## Detailed Protocols

### Protocol A: Solid Waste (Powder & Contaminated Debris)

Applicability: Expired stock, weighing boats, contaminated gloves, spill cleanup materials.

- Primary Containment: Place waste in a clear, 4-mil polyethylene bag.
- Seal: Tightly seal (tape or zip-tie).
- Secondary Containment: Place the sealed bag inside a rigid, wide-mouth waste container (HDPE drum).
- Labeling:
  - Chemical Name: "MRT-83 Hydrochloride Solid Waste"
  - Hazards: Check "Toxic" and "Health Hazard" (Target Organ/Repro Toxin).[\[3\]](#)
  - Constituents: "100% MRT-83 HCl"

## Protocol B: Liquid Waste (Stock Solutions & Media)

Applicability: DMSO stocks, cell culture media containing MRT-83 > 1  $\mu$ M.

- Segregation:
  - Organic (DMSO/Ethanol): Collect in "Organic Waste" carboy (Halogenated or Non-Halogenated depending on other co-solvents; MRT-83 itself contains Chlorine but usually in low % mass, often acceptable in non-halogenated streams unless concentration is very high. Check local facility rules).
  - Aqueous: Collect in "Aqueous Toxic" carboy.
- Compatibility Check: Ensure the carboy does NOT contain bleach or strong bases (which could react with the HCl salt or cause precipitation).
- Labeling:
  - Chemical Name: "MRT-83 HCl in [Solvent Name]"
  - Hazards: "Toxic", "Irritant".[\[2\]](#)
  - Concentration: Estimate concentration (e.g., "10 mM").

## Part 4: Regulatory Compliance (US/Global Context)

### RCRA Classification (USA)

While MRT-83 is not explicitly listed on the EPA "P-list" or "U-list" (as it is a research chemical), it must be characterized by the generator.

- **Determination:** Due to its teratogenic potential, it fits the criteria for Characteristic Waste if it exhibits toxicity, but practically, it is managed as Non-Regulated Hazardous Waste (unless specific state laws apply) that requires incineration.
- **Best Practice:** Manage as if it were a P-Listed (acutely hazardous) substance to ensure the highest safety margin.

### Transport (DOT/IATA)

If you are shipping waste off-site, use the following classification if a specific UN number is not provided by your EHS officer:

- Proper Shipping Name: Toxic solid, organic, n.o.s. (MRT-83 Hydrochloride)[3][7][8]
- UN Number: UN 2811
- Hazard Class: 6.1
- Packing Group: III (assuming lower toxicity than cyanide) or II (conservative).

### References

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